

Essential Safety and Operational Guide for Handling 2,3-Dihydroxypropyl Methacrylate (DHPMA)

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Compound of Interest

Compound Name: *Dhpma*

Cat. No.: *B13422591*

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A Note on Chemical Identification: The acronym "**DHPMA**" can refer to more than one chemical entity. This guide focuses on 2,3-Dihydroxypropyl methacrylate (CAS No. 5919-74-4), a common monomer in polymer chemistry and biomedical applications. It is also known as glycerol monomethacrylate (GMMA). Researchers should always verify the specific chemical identity and CAS number from the manufacturer's Safety Data Sheet (SDS) before handling.

This document provides crucial safety and logistical information for laboratory professionals engaged in research, development, and scientific exploration involving 2,3-Dihydroxypropyl methacrylate.

Immediate Safety and Hazard Information

2,3-Dihydroxypropyl methacrylate is a chemical that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Identification:

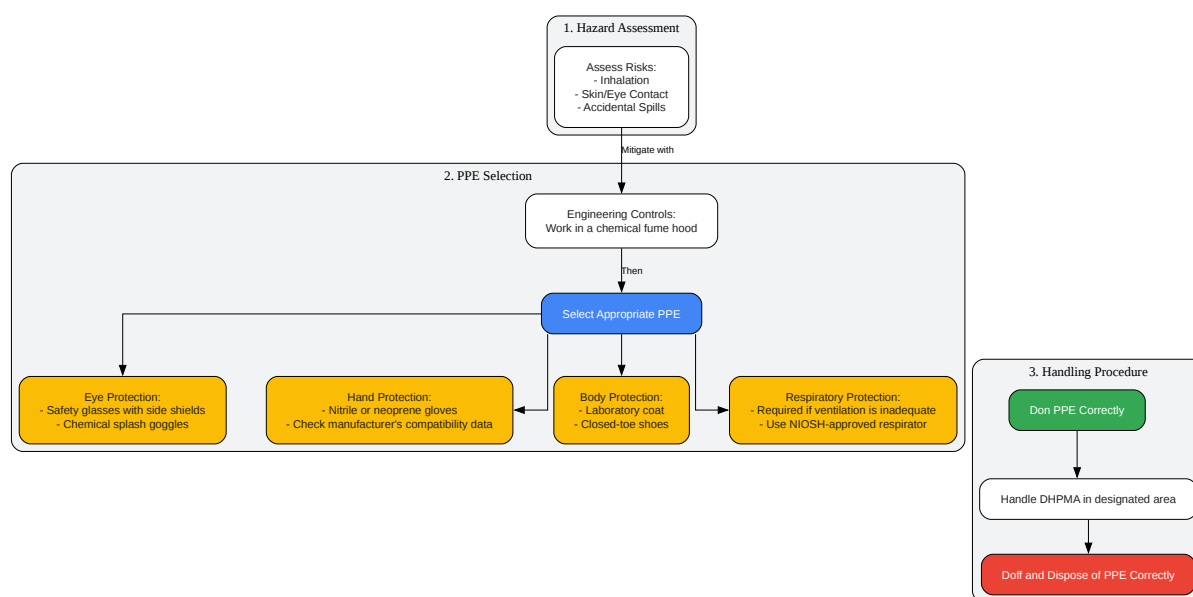
Hazard Class	GHS Hazard Statement
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[1][2]
Skin Corrosion/Irritation	H315: Causes skin irritation.[2]
Skin Sensitization	H317: May cause an allergic skin reaction.[2]
Reproductive Toxicity	H361: Suspected of damaging fertility or the unborn child.
Specific Target Organ Toxicity	H335: May cause respiratory irritation.[2]

Physical and Chemical Properties:

Property	Value
Molecular Formula	C7H12O4
Molecular Weight	160.17 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	115-120 °C at 1 Torr[2]
Density	~1.161 g/cm ³ [2]
Water Solubility	Freely soluble (120 g/L at 25 °C)[2]
Flash Point	~127 °C[2]
Occupational Exposure Limits	Not established. A risk assessment should be conducted.

Operational Plan: Personal Protective Equipment (PPE)

A systematic approach to the selection and use of PPE is critical to minimize exposure to **DHPMA**. The following workflow outlines the necessary steps for ensuring laboratory safety.



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References

- 1. chemical-label.com [chemical-label.com]
- 2. CAS # 5919-74-4, 2,3-Dihydroxypropyl methacrylate, Dihydroxypropyl methacrylate, Glyceryl methacrylate - chemBlink [chemblink.com]
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